

A Technical Guide to the Synthesis of 2-Sulfoethyl Methacrylate (SEMA)

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Compound of Interest

Compound Name: 2-Sulfoethyl methacrylate

Cat. No.: B089208

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Abstract

2-Sulfoethyl methacrylate (SEMA) is a functional monomer of significant interest in the development of advanced biomaterials, drug delivery systems, and specialty polymers. Its unique structure, combining a polymerizable methacrylate group with a pendant sulfonic acid moiety, imparts desirable properties such as hydrophilicity, ionic conductivity, and biocompatibility to the resulting polymers. This technical guide provides an in-depth overview of the primary synthesis routes for SEMA, offering detailed experimental protocols and quantitative data to support researchers in its preparation and application. The synthesis via esterification of isethionic acid with methacrylic acid is discussed in detail, along with an alternative pathway involving methacryloyl chloride.

Introduction

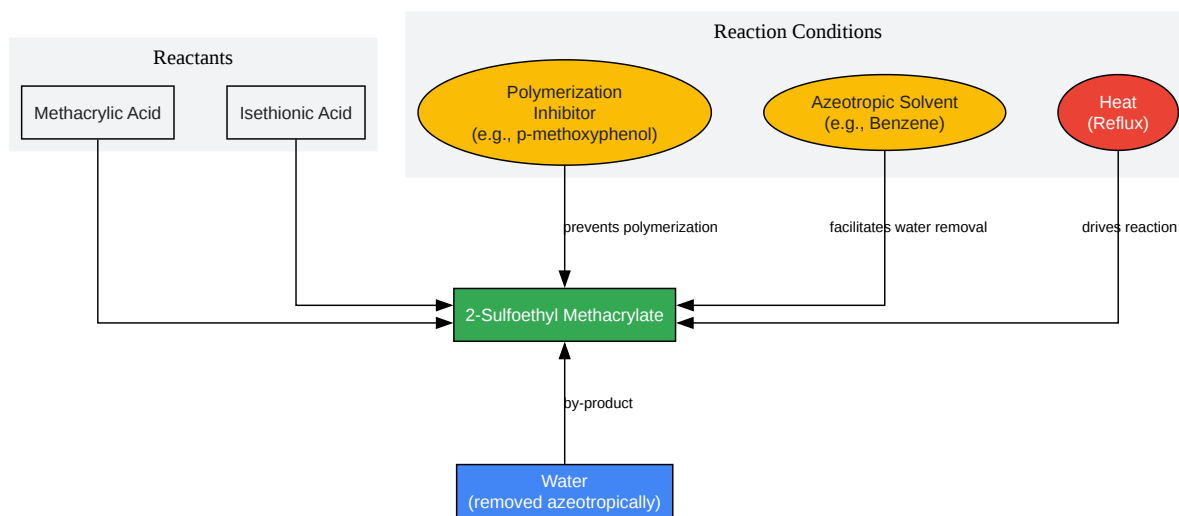
The incorporation of sulfonate groups into polymer backbones can dramatically alter their physicochemical properties. **2-Sulfoethyl methacrylate** is a key monomer for achieving this, enabling the creation of materials with enhanced water solubility, ion-exchange capabilities, and resistance to protein fouling.[1] These characteristics are highly sought after in biomedical applications, including the fabrication of hydrogels for contact lenses, coatings for medical devices to improve biocompatibility, and matrices for controlled drug release.[2][3] This document serves as a comprehensive resource on the chemical synthesis of SEMA, providing the necessary technical details for its successful laboratory-scale preparation.

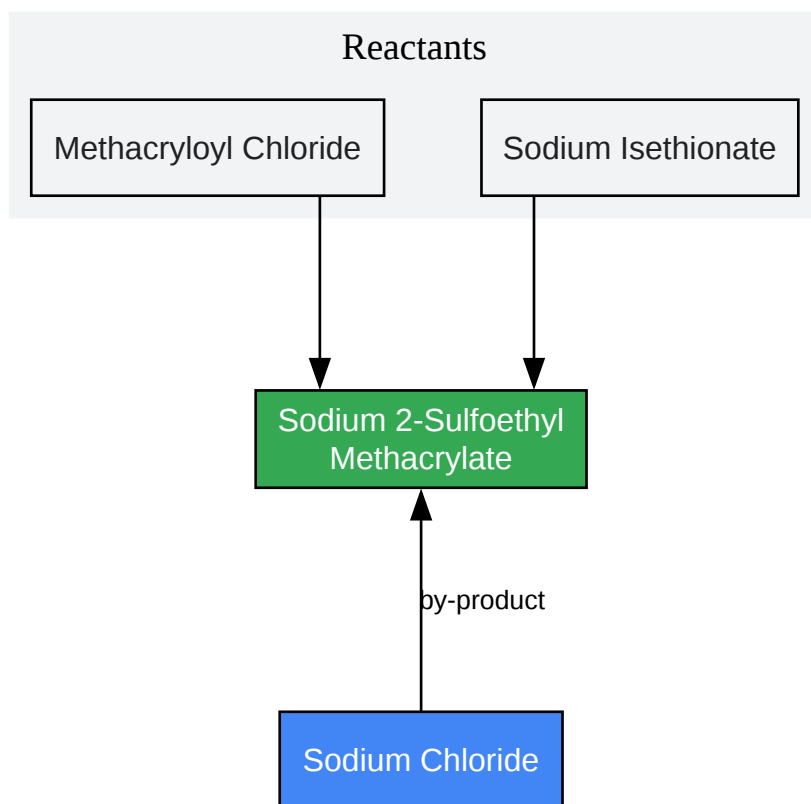
Synthesis Pathways

There are two primary methods for the synthesis of **2-sulfoethyl methacrylate**. The most common and well-documented method is the direct esterification of isethionic acid with methacrylic acid. An alternative approach involves the reaction of a methacrylic acid derivative, such as methacryloyl chloride, with a salt of isethionic acid.

Pathway 1: Esterification of Isethionic Acid with Methacrylic Acid

This method involves the direct reaction between methacrylic acid and isethionic acid, typically with azeotropic removal of water to drive the reaction to completion.^[4]





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